

bifunctional chelator for gallium-68 radiopharmaceuticals

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Compound Focus: Maleimide-DOTA-GA

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Gallium-68 Coordination Chemistry and BFC Fundamentals

Understanding the coordination chemistry of Gallium-68 is essential for designing effective radiopharmaceuticals. Key principles and practical constraints are summarized below.

Ga-68 Physicochemical Properties [1]

- **Oxidation State:** Ga^{3+} dominates in physiological systems.
- **Hard Lewis Acid:** Prefers coordination with hard Lewis bases like oxygen and nitrogen donor atoms.
- **Ionic Radius:** Small octahedral ionic radius of 0.62 Å.
- **Hydrolysis:** Begins at $\text{pH} > 3$, forming insoluble $\text{Ga}(\text{OH})_3$; requires stabilization with buffers like acetate or citrate for radiolabelling between $\text{pH} 3-7$.
- **Similarity to Fe^{3+} :** Similar electronegativity and ionisation potentials mean Ga^{3+} can bind to iron-transport proteins like transferrin, but differs as it does not reduce under physiological conditions.

Bifunctional Chelator (BFC) Concept [1] A BFC is a molecule containing a **chelating moiety** for stable radiometal complexation and a **covalent tether** for conjugation to a targeting biomolecule. For Ga-68, an ideal BFC must enable rapid, quantitative radiolabelling under mild conditions to achieve high **apparent molar activity**.

Comparison of Bifunctional Chelators for Gallium-68

Bifunctional chelators are categorized as acyclic, macrocyclic, or mesocyclic, each with distinct complexation kinetics and thermodynamic stability.

Table 1: Acyclic and Mesocyclic Bifunctional Chelators

Chelator Class	Example Chelators	Key Features	log K (Ga ³⁺)	Typical Labelling Conditions
Acyclic	HBED, DTPA	Very fast complexation kinetics, but may form complexes with lower kinetic inertness.	Varies by ligand	Near-neutral pH, ambient temperature [1].
Acyclic	Siderophores, Tris(Hydroxypyridinones)	Inspired by natural iron chelators; fast kinetics and high selectivity [1].	Varies by ligand	Mild conditions (pH 5-7, room temp); highly suitable for kit-type labelling [1] [2].
Mesocyclic	Diazepines	Intermediate properties between acyclic and macrocyclic chelators [1].	Varies by ligand	-

Table 2: Macrocyclic Bifunctional Chelators

Chelator	Structure	log K (Ga ³⁺)	Key Features & Considerations
DOTA	Cyclen-based, 4 N, 4 O	21.3 [2]	Requires heating (80-95°C); "mismatch" as Ga ³⁺ is small for cavity; high kinetic inertness once formed [1] [3].
NOTA	Triazacyclononane, 3 N, 3 O	31.0 [2]	Ideal fit for Ga ³⁺ ; fast labelling at room temp or mild heating (~40°C); superior stability vs. DOTA [1] [4] [3].
NODAGA	NOTA derivative	-	Similar advantages to NOTA; conjugation via an additional CH ₂ -CH ₂ -COOH spacer [2] [3].

Chelator	Structure	log K (Ga ³⁺)	Key Features & Considerations
DATA	AAZTA derivative	-	Fast, efficient labelling under very mild conditions (room temp, pH 4-5) [2].

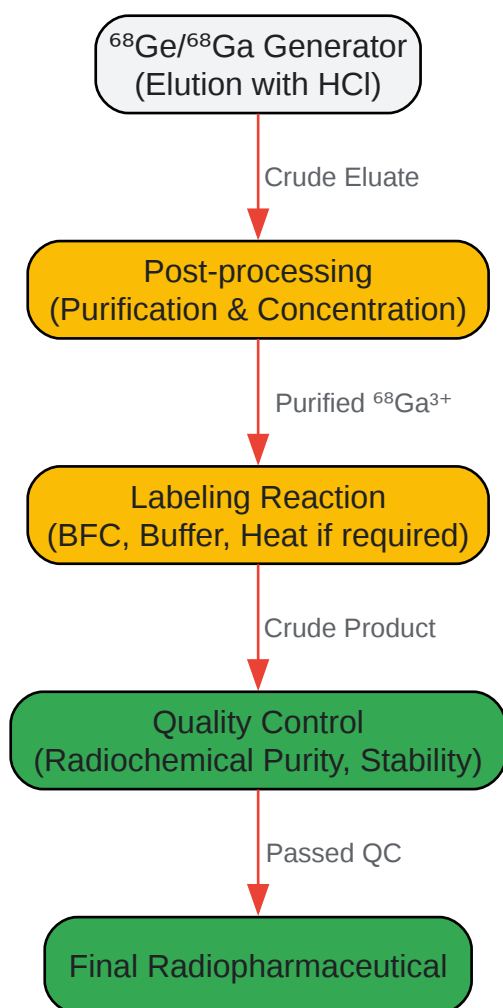
Experimental Protocols for Radiolabeling

These standard methodologies ensure reproducible production of pure and stable Ga-68 radiopharmaceuticals.

NOTA-Labeling at Room Temperature [4]

- **Pre-processing:** Purify and pre-concentrate the Ga-68 generator eluate.
- **Reaction:** Mix NOTA-bioconjugate in a suitable buffer (e.g., HEPES).
- **Conditions:** Incubate at room temperature for 5-10 minutes.
- **pH:** Adjust to 4-5 using sodium acetate buffer.
- **Outcome:** Achieves quantitative levels of radioactive incorporation with high specific activity (e.g., 51.1 MBq/nmol).

General Labelling and Quality Control Workflow The process from elution to final product involves several key steps, which can be visualized in the following workflow:



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Key Labelling Parameters [1] [2]

- **Time:** ≤10 minutes (approx. 10% of Ga-68 half-life) is a key performance metric for any BFC.
- **Temperature:** Ambient to 95°C, depending on the BFC. NOTA and DATA can label at room temperature, while DOTA typically requires >80°C.
- **pH:** Optimal range is 3.5-5.0 to prevent Ga³⁺ hydrolysis while ensuring efficient complexation.
- **Purity:** Requires post-labelling purification (e.g., solid-phase extraction or HPLC) and quality control to confirm high radiochemical purity (>95%) and stability.

Recent Advances and Future Outlook

The field of Ga-68 radiopharmaceuticals is rapidly evolving, with research focused on improving simplicity, stability, and clinical translation.

- **Cold Kit Formulations:** A major trend is developing kit formulations for simple, one-step radiolabelling analogous to Tc-99m kits. This requires BFCs with fast kinetics under very mild conditions, like DATA and NOTA [5].
- **Chelator Optimization for Specific Vectors:** Recent studies highlight that the choice of chelator (NOTA vs. NODAGA vs. DOTA) can significantly impact biodistribution and tumor-to-background ratios, even for the same targeting molecule. NOTA often provides lower non-specific uptake in normal organs [3].
- **Stability Assessment:** Evaluating in vivo stability involves challenging the Ga-68 complex in human serum with competing agents like apo-transferrin or DTPA to ensure the label remains intact [2].

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